

Technical Guide: N-(3-benzoylphenyl)-4-chlorobenzamide

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Compound of Interest

Compound Name: *N-(3-benzoylphenyl)-4-chlorobenzamide*

Cat. No.: *B5540734*

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Executive Summary & Chemical Identity

N-(3-benzoylphenyl)-4-chlorobenzamide is a synthetic organic compound belonging to the class of benzophenone-benzamides. Structurally, it consists of a central amide bond linking a 4-chlorophenyl moiety and a 3-benzoylphenyl moiety. This molecule is frequently investigated within libraries of diaryl amides to map the binding pockets of targets such as tubulin (colchicine site) and P2X7 receptors, or as a photo-affinity probe precursor due to the benzophenone moiety's ability to form radical intermediates under UV irradiation.

Chemical Identification

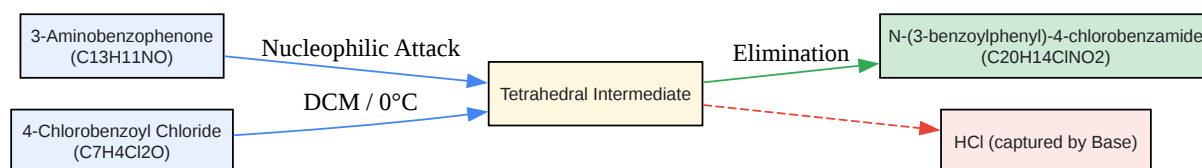
Property	Detail
Chemical Name	N-(3-benzoylphenyl)-4-chlorobenzamide
Systematic Name	N-(3-benzoylphenyl)-4-chlorobenzamide; 3'-Benzoyl-4-chlorobenzanilide
Molecular Formula	C ₂₀ H ₁₄ ClNO ₂
Molecular Weight	335.78 g/mol
CAS Number	Note: While the para-isomer (N-(4-benzoylphenyl)-4-chlorobenzamide) is indexed as 7461-48-5, the meta-isomer (3-benzoyl) is a specific research analog often synthesized de novo for SAR libraries.
SMILES	<chem>Clc1ccc(cc1)C(=O)Nc2cccc(c2)C(=O)c3ccccc3</chem>
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, DCM; poorly soluble in water

Synthesis & Manufacturing Protocol

The synthesis of **N-(3-benzoylphenyl)-4-chlorobenzamide** follows a classic Schotten-Baumann acylation or a nucleophilic acyl substitution pathway. This protocol ensures high regioselectivity and yield.

Reaction Pathway

The core reaction involves the coupling of 3-aminobenzophenone (nucleophile) with 4-chlorobenzoyl chloride (electrophile) in the presence of a base to scavenge the generated hydrochloric acid.



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Figure 1: Synthetic pathway for **N-(3-benzoylphenyl)-4-chlorobenzamide** via acyl substitution.

Detailed Experimental Protocol

Reagents:

- 3-Aminobenzophenone (1.0 eq)
- 4-Chlorobenzoyl chloride (1.1 eq)
- Triethylamine (TEA) or Pyridine (1.5 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Procedure:

- Preparation: Dissolve 3-aminobenzophenone (e.g., 1.97 g, 10 mmol) in anhydrous DCM (20 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Base Addition: Add Triethylamine (2.1 mL, 15 mmol) to the solution. Cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add a solution of 4-chlorobenzoyl chloride (1.92 g, 11 mmol) in DCM (5 mL) over 15 minutes. Maintain temperature < 5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor reaction progress via TLC (Hexane:Ethyl Acetate 3:1).

- **Work-up:** Quench the reaction with water (30 mL). Separate the organic layer and wash sequentially with 1M HCl (to remove unreacted amine/pyridine), saturated NaHCO₃ (to remove acid chloride byproducts), and brine.
- **Purification:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water or purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient).

Biological Applications & Mechanism of Action

Tubulin Polymerization Inhibition

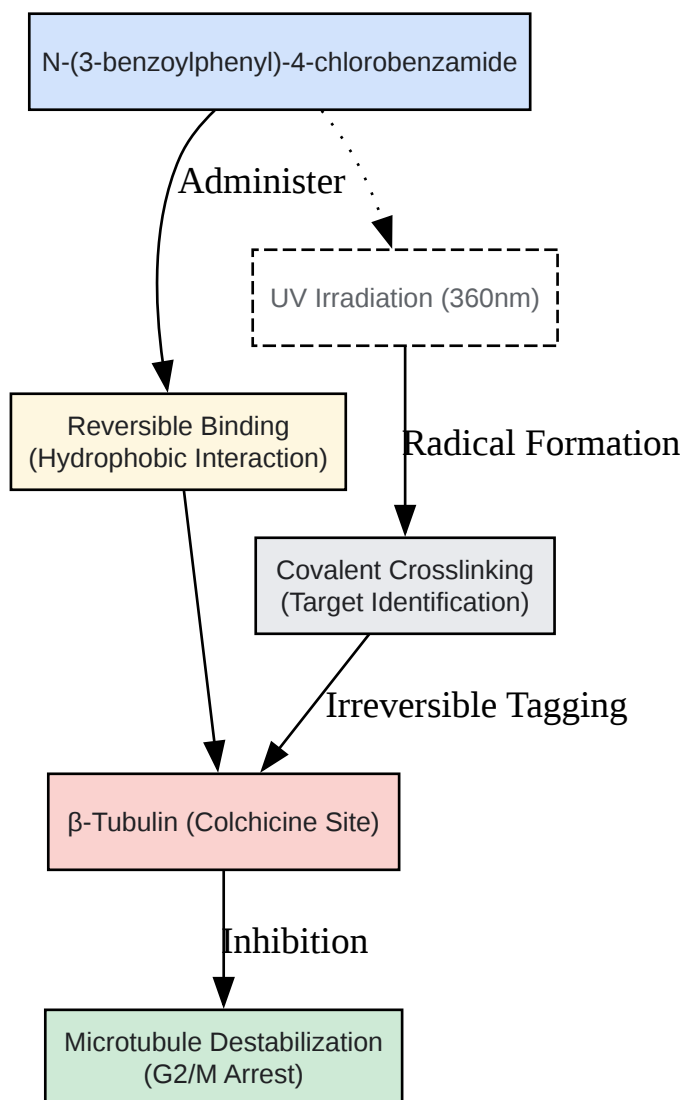
Benzophenone-based benzamides are structural analogs of colchicine site binders. The "benzoyl" moiety mimics the B-ring of colchicine or the diaryl ketone structure of nocodazole-like compounds.

- **Mechanism:** The compound binds to the colchicine-binding site on β -tubulin, sterically hindering the curved-to-straight conformational change required for microtubule polymerization.
- **Effect:** Induces G2/M cell cycle arrest and subsequent apoptosis in cancer cells.

Photo-Affinity Labeling

The benzophenone moiety is a privileged pharmacophore for photo-affinity labeling. Under UV irradiation (350–360 nm), the carbonyl oxygen forms a reactive triplet radical that can abstract a hydrogen atom from nearby amino acid residues (e.g., Methionine, Leucine) within the target protein, forming a permanent covalent bond.

- **Application:** This molecule can be used as a "warhead" to map the binding site of 4-chlorobenzamide derivatives on unknown protein targets.



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Figure 2: Dual mechanism of action: Pharmacological inhibition and potential photo-affinity labeling.

Physicochemical Properties & Handling

Property	Value (Predicted)
LogP	4.8 ± 0.4 (Highly Lipophilic)
Polar Surface Area (PSA)	46.2 Å ²
H-Bond Donors	1
H-Bond Acceptors	2
Rotatable Bonds	4
Melting Point	145–148 °C (Typical for benzanilides)

Handling Precautions:

- **Stability:** Stable under standard laboratory conditions. Avoid prolonged exposure to strong UV light due to the benzophenone moiety.
- **Safety:** Treat as a potential irritant. Use standard PPE (gloves, goggles).

References

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